

Technical Application Note: Scalable Synthesis of 5-(4-Fluorophenyl)picolinimidamide

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Compound of Interest

Compound Name:	5-(4-Fluorophenyl)picolinimidamide hydrochloride
CAS No.:	1179359-87-5
Cat. No.:	B11859688

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Abstract & Scope

This application note details the optimized synthetic protocol for 5-(4-fluorophenyl)picolinimidamide (also known as 5-(4-fluorophenyl)pyridine-2-carboximidamide). This molecular scaffold is a critical pharmacophore in Factor Xa inhibitors (e.g., Betrixaban analogs) and other anticoagulants.

The protocol utilizes a convergent route starting from commercially available 5-bromo-2-cyanopyridine. The synthesis is divided into two robust stages:

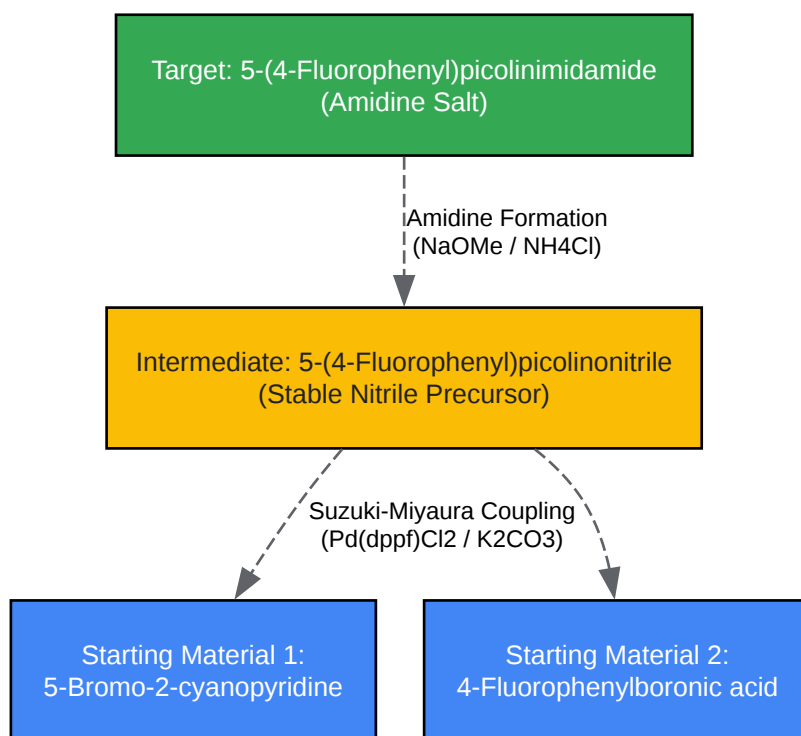
- **Regioselective Suzuki-Miyaura Cross-Coupling:** Installation of the 4-fluorophenyl moiety.
- **Nitrile-to-Amidine Conversion:** A modified Pinner-type reaction to generate the carboximidamide functionality.

Target Audience: Medicinal Chemists, Process Development Scientists.

Retrosynthetic Strategy & Workflow

The synthetic logic prioritizes the installation of the carbon-carbon bond before the sensitive amidine formation. Amidines are strong Lewis bases that can poison Palladium catalysts; therefore, the nitrile group serves as an ideal "masked" amidine during the cross-coupling step.

Logical Pathway Diagram



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Caption: Retrosynthetic disconnection showing the Suzuki coupling preceding the amidine formation to avoid catalyst poisoning.

Stage 1: Suzuki-Miyaura Cross-Coupling

Objective: Synthesize 5-(4-fluorophenyl)picolinonitrile.

Reaction Principle

The electron-deficient pyridine ring facilitates the oxidative addition of Pd(0) into the C-Br bond. The nitrile group at the C2 position is stable under standard Suzuki conditions (basic aqueous media), provided the temperature is controlled to prevent hydrolysis to the amide.

Reagents & Materials

Reagent	MW (g/mol)	Equiv.	Amount (Example)	Role
5-Bromo-2-cyanopyridine	183.01	1.0	5.00 g	Substrate
4-Fluorophenylboronic acid	139.92	1.2	4.59 g	Coupling Partner
Pd(dppf)Cl ₂ · CH ₂ Cl ₂	816.64	0.03	0.67 g	Catalyst
Potassium Carbonate (K ₂ CO ₃)	138.21	2.5	9.44 g	Base
1,4-Dioxane	-	-	50 mL	Solvent
Water (degassed)	-	-	12 mL	Co-solvent

Experimental Protocol

- Setup: Charge a 250 mL round-bottom flask (or pressure vessel) with 5-bromo-2-cyanopyridine, 4-fluorophenylboronic acid, and Pd(dppf)Cl₂.
- Inertion: Evacuate the flask and backfill with Nitrogen () or Argon three times to remove oxygen.
- Solvent Addition: Add the 1,4-Dioxane and degassed water. Add the K₂CO₃.
- Reaction: Heat the mixture to 85°C under atmosphere with vigorous stirring.
 - Critical Control Point: Do not exceed 100°C to avoid nitrile hydrolysis.

- Monitoring: Monitor by TLC (Hexane:EtOAc 4:1) or HPLC.[1][2] Reaction is typically complete in 4–6 hours.
- Workup:
 - Cool to room temperature.[3][4]
 - Filter through a pad of Celite to remove Palladium black; wash the pad with EtOAc.
 - Partition the filtrate between EtOAc (100 mL) and Water (100 mL).
 - Wash the organic layer with Brine (50 mL), dry over anhydrous , and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Heptane or purify via silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes).
 - Yield Expectation: 85–92% (Off-white solid).

Stage 2: Nitrile-to-Amidine Conversion

Objective: Convert the nitrile to the 5-(4-fluorophenyl)picolinimidamide (isolated as HCl salt).

Reaction Principle

Direct addition of ammonia to nitriles is slow. This protocol uses a modified Pinner method (or Garigipati protocol). Sodium methoxide attacks the nitrile to form a reactive imidate intermediate, which is subsequently displaced by ammonium chloride to yield the amidine.

Reagents & Materials

Reagent	MW (g/mol)	Equiv.	Amount	Role
5-(4-F-phenyl)picolinonitrile	198.19	1.0	4.00 g	Intermediate
Sodium Methoxide (0.5M in MeOH)	54.02	0.5	20 mL	Catalyst/Initiator
Ammonium Chloride (NH ₄ Cl)	53.49	4.0	4.32 g	Nitrogen Source
Methanol (Anhydrous)	-	-	40 mL	Solvent
HCl (4M in Dioxane)	-	-	~5 mL	Salt Formation

Experimental Protocol

- Imidate Formation:
 - Dissolve the nitrile (4.0 g) in anhydrous Methanol (40 mL).
 - Add Sodium Methoxide solution (0.5 eq).
 - Stir at Room Temperature (20–25°C) for 3–6 hours.
 - Checkpoint: TLC should show consumption of the nitrile and formation of a polar spot (imidate).
- Amidine Formation:
 - Add solid Ammonium Chloride (4.0 eq) directly to the reaction mixture.
 - Stir at room temperature for 12–16 hours (overnight).
 - Note: The mixture will become a slurry.

- Workup & Isolation:
 - Concentrate the solvent to near dryness under reduced pressure.
 - Resuspend the residue in minimal cold water (20 mL) to dissolve inorganic salts (NaCl/excess NH_4Cl). The product (free base) may precipitate, but amidines are water-soluble.
 - Preferred Isolation (Salt Form): It is better to isolate as the HCl salt.
 - Evaporate the reaction mixture to dryness.
 - Triturate the solid residue with Ethanol (50 mL) and filter to remove inorganic salts (NaCl).
 - Take the ethanolic filtrate and add 4M HCl in Dioxane (1.2 eq) dropwise at 0°C .
 - Add Diethyl Ether (100 mL) to precipitate the Amidine Hydrochloride.
- Filtration: Filter the white precipitate, wash with Ether, and dry under vacuum.

Analytical Characterization

5-(4-Fluorophenyl)picolinimidamide Hydrochloride

- Appearance: White to pale yellow crystalline solid.
- ^1H NMR (400 MHz, DMSO-d_6):
 - 9.45 (br s, 2H, Amidine NH), 9.15 (br s, 2H, Amidine NH), 9.05 (d, 1H, Py-H6), 8.45 (d, 1H, Py-H3), 8.30 (dd, 1H, Py-H4), 7.90 (dd, 2H, Ar-H), 7.40 (t, 2H, Ar-H).
- ^{19}F NMR:
 - -112.5 ppm (s, 1F).
- Mass Spectrometry (ESI+):
 - Calculated $[\text{M}+\text{H}]^+$: 216.09

- Found: 216.1

Troubleshooting & Safety

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield (Step 1)	Oxygen poisoning of Pd catalyst.[3]	Ensure rigorous degassing (freeze-pump-thaw preferred).
Amide Byproduct (Step 1)	Temperature too high or pH too high.	Keep Temp <90°C; ensure solvent is not too basic/wet.
Incomplete Amidine (Step 2)	Moisture in Methanol.	Use anhydrous MeOH; moisture hydrolyzes the imidate to ester.
Sticky Solid (Step 2)	Excess inorganic salts.	Perform the Ethanol trituration step carefully before adding HCl.

Safety Hazards

- 5-Bromo-2-cyanopyridine: Toxic if swallowed. Releases HCN if exposed to strong acids. Handle in a fume hood.
- Palladium Catalysts: Sensitizers. Avoid inhalation of dust.
- Sodium Methoxide: Corrosive and moisture sensitive.

References

- Suzuki Coupling of Chloropyridines
 - Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483.
- Synthesis of Betrixaban Intermediates (Relevant Scaffold)

- Zhang, P., et al. (2009). Discovery of Betrixaban (PRT054021), a potent, orally active, direct factor Xa inhibitor. *Bioorganic & Medicinal Chemistry Letters*, 19(8), 2179-2185.
- Nitrile to Amidine Conversion (Garigipati Method)
 - Garigipati, R. S. (1990).[5] An efficient conversion of nitriles to amidines.[5][6][7] *Tetrahedron Letters*, 31(14), 1969-1972.
- Pinner Reaction Review
 - Decroix, B., et al. (1976). Synthese d'amidines a partir de nitriles.[1][5][6][7][8] *Bulletin de la Société Chimique de France*.

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Sources

- 1. US6204385B1 - Process for preparing amidines - Google Patents [patents.google.com]
- 2. 5-Bromo-2-pyridinecarbonitrile synthesis - chemicalbook [chemicalbook.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. semanticscholar.org [semanticscholar.org]
- 6. scribd.com [scribd.com]
- 7. Amidine synthesis by imidoylation [organic-chemistry.org]
- 8. Efficient method for the conversion of nitriles to amidines | Patent Publication Number 20010008886 | Patexia [patexia.com]
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